Spectroscopic Profile of Amoxecaine: A Technical Guide

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Compound of Interest

Compound Name:	*Amoxecaine*
CAS No.:	*553-65-1*
Cat. No.:	*B1665474*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **Amoxecaine**, a local anesthetic, utilizing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Due to the limited availability of published spectroscopic data for **Amoxecaine**, this guide leverages data from its close structural analog, Procaine. The structural similarities between **Amoxecaine** and Procaine allow for a robust comparative analysis, with expected spectral variations highlighted to guide researchers in their analytical endeavors.

Introduction to **Amoxecaine** and Spectroscopic Analysis

Amoxecaine, a local anesthetic, is an amino ester derivative. Its structure is closely related to that of Procaine, with the key difference being the substitution of one of the N-ethyl groups with an isobutyl group. This structural modification is expected to influence its physicochemical and pharmacological properties, as well as its spectroscopic signature.

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Spectroscopic techniques are indispensable tools in the structural elucidation and quality control of pharmaceutical compounds.[1][2]

- Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule, revealing insights into its connectivity and stereochemistry.[3][4][5]
- Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.[1][6][7]
- Mass Spectrometry (MS) provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural analysis.[8][9][10]

This guide will present the spectroscopic data for Procaine as a foundational reference for the analysis of **Amoxecaine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the structure of organic molecules in solution.[11] Both ^{1}H and ^{13}C NMR are crucial for a complete structural assignment.

Predicted ^{1}H NMR Data for **Amoxecaine**

The following table summarizes the predicted proton NMR chemical shifts (δ) for **Amoxecaine**, based on the known spectrum of Procaine hydrochloride and standard chemical shift correlations. The numbering of the protons corresponds to the structure provided below.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **Amoxecaine**

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Proton	Chemical Shift (ppm)	Multiplicity	Integration
H-a	~1.0	d	6H
H-b	~1.1	t	3H
H-c	~2.0	m	1H
H-d	~2.8	d	2H
H-e	~2.9	q	2H
H-f	~3.2	t	2H
H-g	~4.4	t	2H
H-h	~5.8 (broad)	s	2H
H-i	~6.6	d	2H
H-j	~7.7	d	2H

Note: Predicted values are based on the analysis of Procaine and standard additive models. Actual experimental values may vary.

^{13}C NMR Data for Procaine Hydrochloride

The ^{13}C NMR spectrum of Procaine provides a template for understanding the carbon environment in **Amoxecaine**. The additional isobutyl group in **Amoxecaine** would introduce new signals and cause slight shifts in the neighboring carbons.

Table 2: ^{13}C NMR Chemical Shifts for Procaine Hydrochloride

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Carbon	Chemical Shift (ppm)
C-1	166.5
C-2	119.5
C-3	131.5
C-4	113.8
C-5	151.2
C-6	62.8
C-7	50.5
C-8	47.7
C-9	11.7

Data sourced from publicly available spectral databases for Procaine hydrochloride.

Experimental Protocol for NMR Analysis

A detailed methodology for acquiring NMR spectra is crucial for reproducibility and accuracy. [11][12]

Sample Preparation:

- Weigh approximately 5-10 mg of the **Amoxecaine** sample.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or D_2O).
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), for chemical shift calibration.

Instrumentation and Parameters:

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- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.
- ^{1}H NMR Parameters:
  - Pulse sequence: Standard single-pulse experiment (zg30 or similar).
  - Number of scans: 16-64, depending on the sample concentration.
  - Relaxation delay (d1): 1-5 seconds.
  - Acquisition time: 2-4 seconds.
- ^{13}C NMR Parameters:
  - Pulse sequence: Proton-decoupled experiment (e.g., zgpg30).
  - Number of scans: 1024 or more, as ^{13}C has a low natural abundance.
  - Relaxation delay (d1): 2-5 seconds.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique for identifying functional groups within a molecule.[13][14] The IR spectrum of a compound provides a unique "fingerprint" that can be used for identification.[15]

Characteristic IR Absorption Bands for **Amoxecaine** (Predicted)

Based on the structure of **Amoxecaine** and the known IR spectrum of Procaine, the following characteristic absorption bands are expected.

Table 3: Predicted IR Absorption Bands for **Amoxecaine**

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Wavenumber (cm^{-1})	Intensity	Functional Group	Vibration
3450-3350	Strong	Aromatic Amine	N-H Stretch (asymmetric & symmetric)
3250-3150	Medium	Aromatic	C-H Stretch
2960-2850	Strong	Alkyl	C-H Stretch
1720-1700	Strong	Ester	C=O Stretch
1620-1580	Strong	Aromatic	C=C Stretch
1280-1250	Strong	Ester	C-O Stretch
1180-1150	Strong	Aromatic Amine	C-N Stretch

Experimental Protocol for IR Analysis

The choice of sampling technique depends on the physical state of the sample.[14]

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the **Amoxecaine** sample with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
- Transfer the mixture to a pellet press.
- Apply pressure to form a thin, transparent pellet.

Instrumentation and Parameters:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- Scan Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

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- A background spectrum of the empty sample compartment or a pure KBr pellet should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions.[8][10] It provides information about the molecular weight and the fragmentation pattern of a molecule, which is crucial for structural elucidation.[16]

Predicted Mass Spectrometry Fragmentation for Amoxecaine

The fragmentation of **Amoxecaine** in a mass spectrometer is expected to be initiated by the ionization of the molecule, followed by the cleavage of weaker bonds. The fragmentation pattern of amino esters is well-documented.[6]

Table 4: Predicted Key Mass Fragments for **Amoxecaine**

m/z	Proposed Fragment Structure
[M]+	Molecular ion of Amoxecaine
[M - 15]+	Loss of a methyl group
[M - 43]+	Loss of an isobutyl group
137	p-aminobenzoyl cation
120	p-aminobenzoic acid
Varies	Fragments from the diethylaminoethanol moiety

Experimental Protocol for Mass Spectrometry Analysis

Electrospray ionization (ESI) is a common technique for the analysis of pharmaceutical compounds.[11]

Sample Preparation:

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- Prepare a dilute solution of the **Amoxecaine** sample (typically 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- The solution may be directly infused into the mass spectrometer or introduced via a liquid chromatography (LC) system.

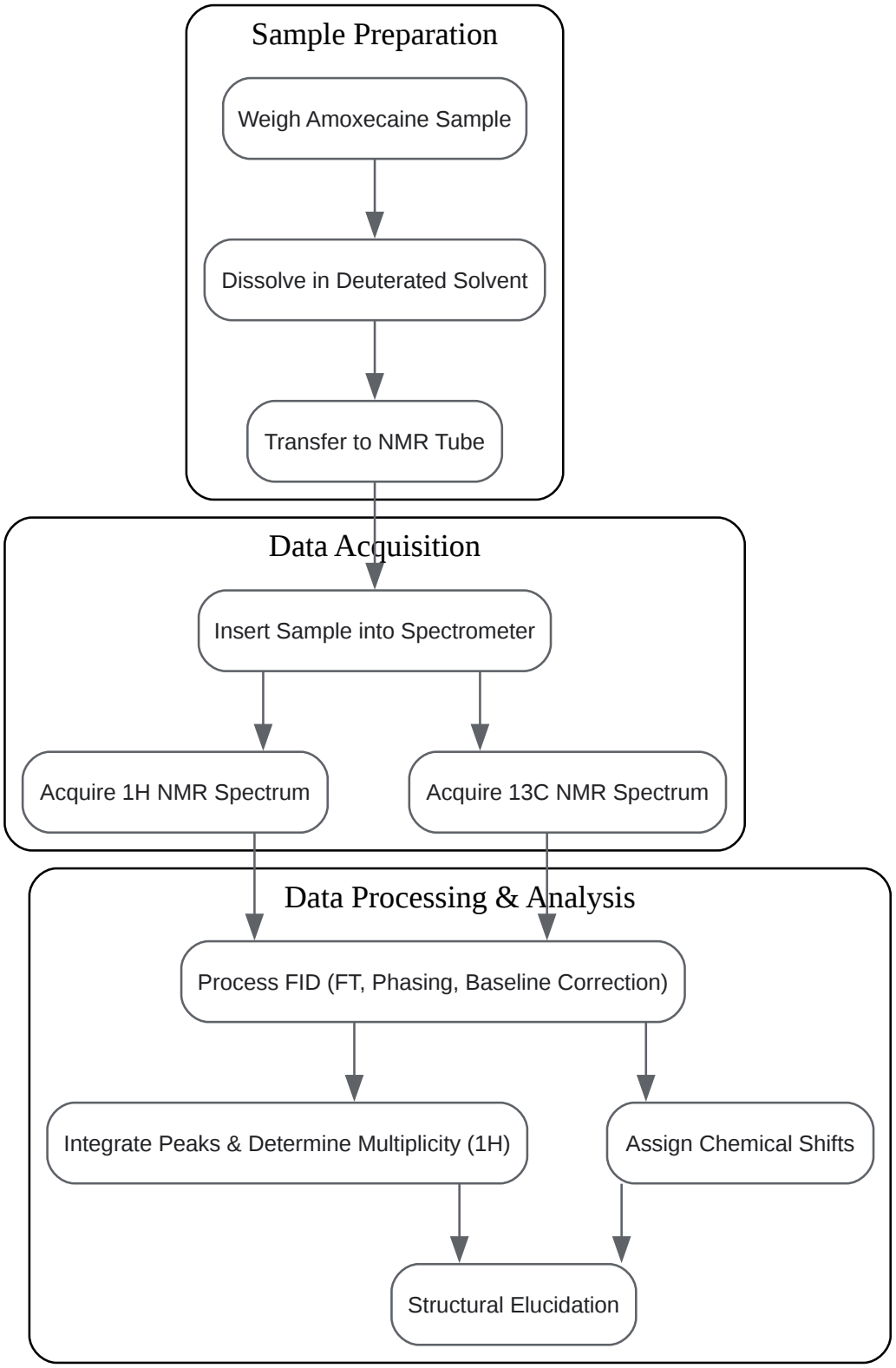
Instrumentation and Parameters:

- Mass Spectrometer: A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or ion trap.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is generally suitable for amine-containing compounds.
- Mass Range: Scan a mass range that encompasses the expected molecular weight of **Amoxecaine** and its fragments (e.g., m/z 50-500).
- Collision Energy (for MS/MS): If tandem mass spectrometry (MS/MS) is performed to study fragmentation, the collision energy will need to be optimized to induce fragmentation.

Visualization of Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical workflows for the spectroscopic analysis of **Amoxecaine**.

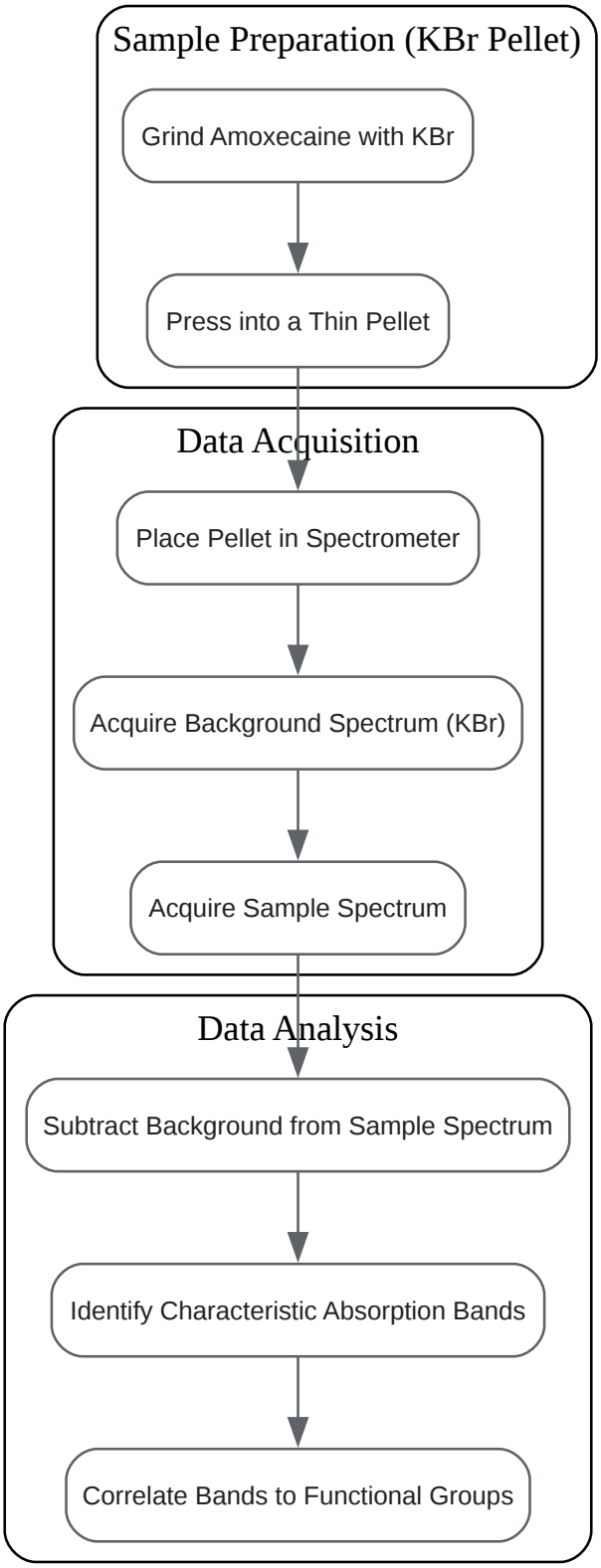
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Caption: Workflow for NMR Spectroscopic Analysis of **Amoxecaine**.

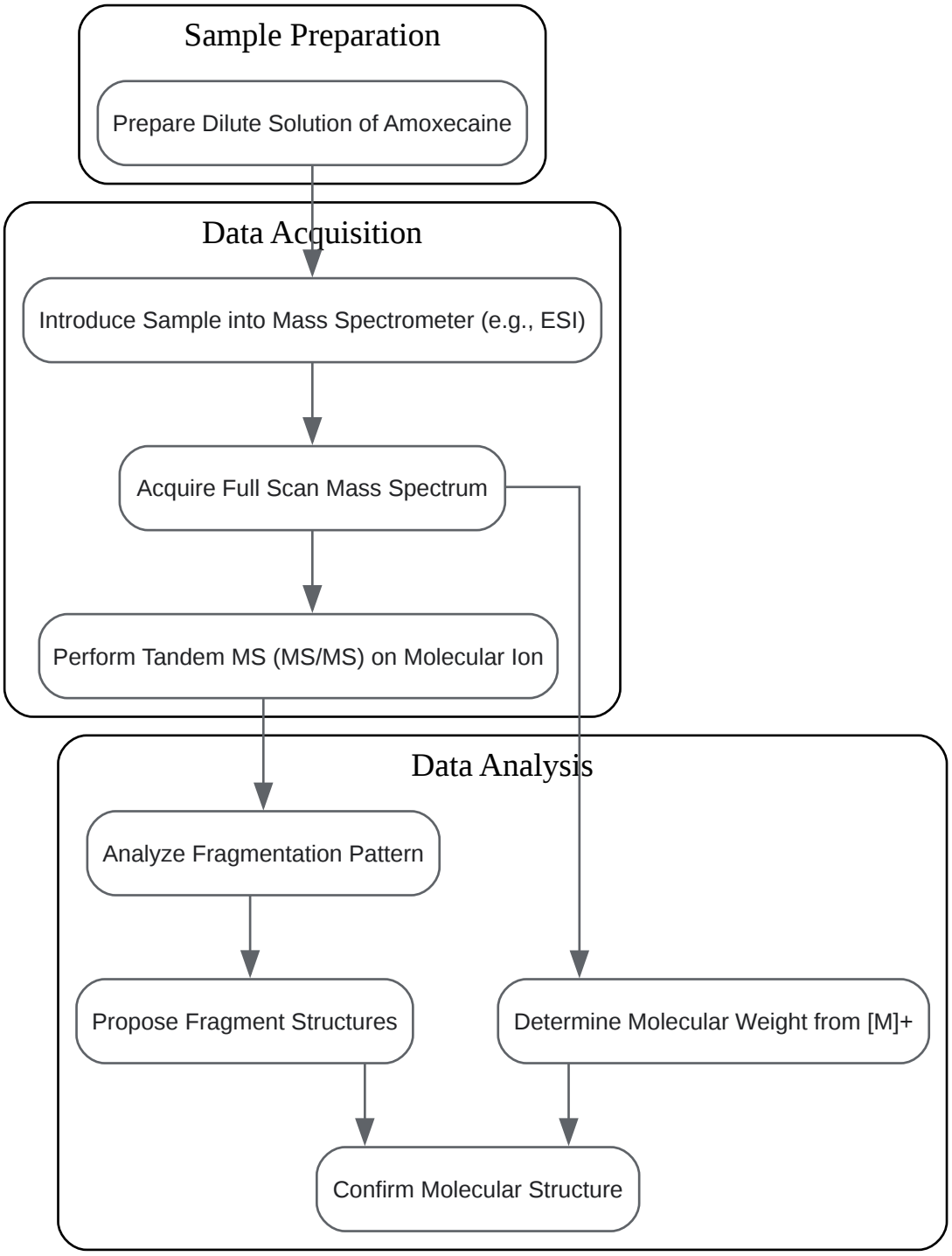
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Caption: Workflow for IR Spectroscopic Analysis of **Amoxecaine**.

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